

The Solubility Profile of 4-Bromo-3-(trifluoromethyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethyl)aniline

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This technical guide offers a detailed overview of the solubility of **4-bromo-3-(trifluoromethyl)aniline**, a crucial intermediate in the synthesis of various pharmaceutical compounds. While comprehensive quantitative solubility data in a wide array of organic solvents is not extensively documented in publicly available literature, this document consolidates the existing information and provides robust experimental protocols for its determination.

Physicochemical Properties and Known Solubility

4-Bromo-3-(trifluoromethyl)aniline is a solid at room temperature with a melting point between 47-49 °C^{[1][2]}. Its chemical structure, featuring both a polar amine group and a nonpolar brominated and trifluoromethylated aromatic ring, suggests a varied solubility profile.

Summary of Available Solubility Data

The following table summarizes the currently available quantitative and qualitative solubility data for **4-bromo-3-(trifluoromethyl)aniline**. It is important to note the scarcity of data in common organic solvents, highlighting the need for experimental determination for specific applications.

Solvent	Type	Solubility	Temperature (°C)	Notes
Water	Polar Protic	0.823 g/L[3]	30	-
Water	Polar Protic	0.0671 mg/mL[4]	Not Specified	-
Methanol	Polar Protic	Soluble[1][5]	Not Specified	Qualitative observation.
Diethyl Ether	Polar Aprotic	Predicted to be Soluble[6][7]	Not Specified	Based on general amine solubility.
Dichloromethane	Polar Aprotic	Predicted to be Soluble[6]	Not Specified	Based on general amine solubility.

Experimental Protocols for Solubility Determination

To address the gap in quantitative data, this section provides a detailed methodology for determining the solubility of **4-bromo-3-(trifluoromethyl)aniline** in various organic solvents using the reliable gravimetric method. This method is straightforward and relies on the direct measurement of solute mass within a saturated solution.

Gravimetric Method for Solubility Determination

This protocol is adapted from standard laboratory procedures for solubility assessment of small molecules.

Materials and Equipment:

- **4-Bromo-3-(trifluoromethyl)aniline** (analytical grade)
- Selected organic solvents (HPLC grade)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatic shaker or incubator

- Centrifuge
- Vials with screw caps (e.g., 20 mL scintillation vials)
- Volumetric flasks and pipettes
- Drying oven

Procedure:

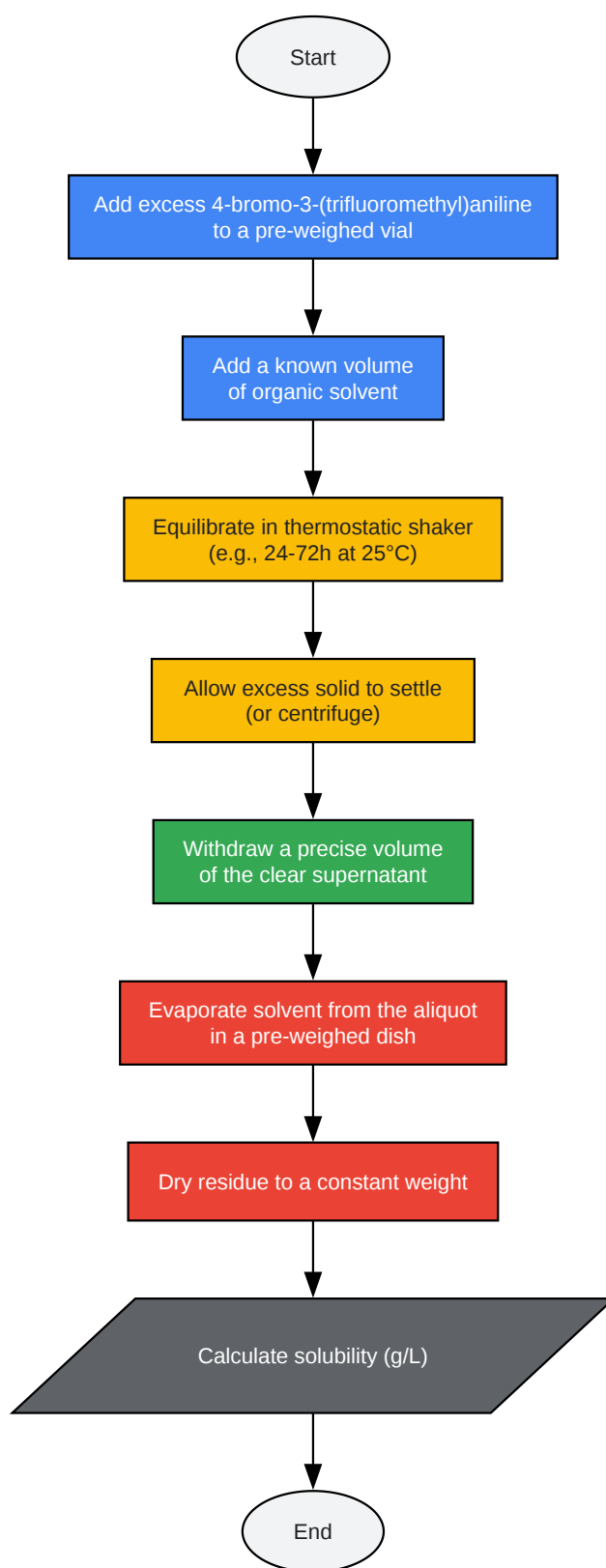
- **Sample Preparation:** Add an excess amount of **4-bromo-3-(trifluoromethyl)aniline** to a pre-weighed vial. The excess is crucial to ensure a saturated solution is achieved.
- **Solvent Addition:** Accurately pipette a known volume (e.g., 10.0 mL) of the desired organic solvent into the vial.
- **Equilibration:** Securely cap the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25 °C or 37 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure saturation is reached. The shaking ensures continuous mixing.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle. For solvents where sedimentation is slow, centrifugation at the same temperature can be used to separate the solid and liquid phases.
- **Aliquot Withdrawal:** Carefully withdraw a precise volume (e.g., 5.0 mL) of the clear supernatant (the saturated solution) using a calibrated pipette. Avoid disturbing the undissolved solid.
- **Solvent Evaporation:** Transfer the aliquot to a pre-weighed, clean, and dry evaporating dish. Evaporate the solvent in a fume hood or under a gentle stream of nitrogen. For higher boiling point solvents, a vacuum oven at a temperature below the solute's melting point may be necessary.
- **Mass Determination:** Once the solvent is completely removed, place the evaporating dish in a drying oven (e.g., at 50 °C) until a constant weight is achieved.

- Calculation: The solubility (S) is calculated in g/L using the following formula:

$$S \text{ (g/L)} = (\text{Mass of residue (g)} / \text{Volume of aliquot (L)})$$

Experimental Workflow Diagram

The following diagram illustrates the logical steps for determining solubility using the gravimetric method described above.



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Caption: Workflow for Gravimetric Solubility Determination.

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